

stability and storage conditions for 1-tert-butyl-2-nitrobenzene

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Compound of Interest

Compound Name: 1-tert-Butyl-2-nitrobenzene

Cat. No.: B159248

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An In-Depth Technical Guide to the Stability and Storage of **1-tert-butyl-2-nitrobenzene**

Authored for: Researchers, Scientists, and Drug Development Professionals From the desk of:
A Senior Application Scientist

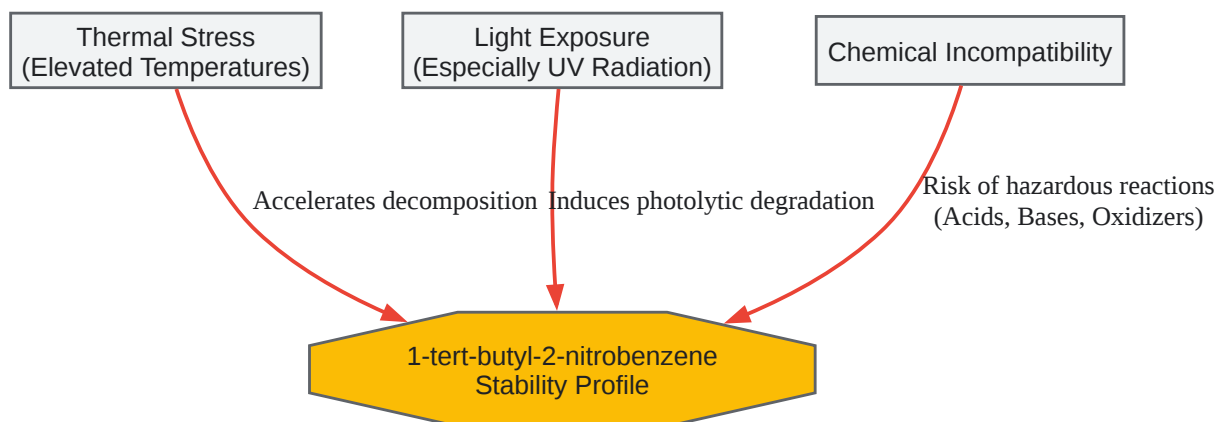
Introduction: Understanding 1-tert-butyl-2-nitrobenzene

1-tert-butyl-2-nitrobenzene (CAS No. 1886-57-3) is an aromatic nitro compound with significant utility in organic synthesis, serving as a key intermediate in the development of pharmaceuticals and agrochemicals.^[1] Its molecular structure, featuring a sterically hindering tert-butyl group adjacent to a nitro group on a benzene ring, imparts unique reactivity and stability characteristics. The electron-withdrawing nature of the nitro group makes the compound a valuable precursor for reactions such as reduction to anilines or nucleophilic aromatic substitution.^[1] However, this same functionality introduces inherent stability risks that necessitate a thorough understanding for safe and effective handling.

This guide provides a comprehensive overview of the stability profile of **1-tert-butyl-2-nitrobenzene**, offering field-proven insights and detailed protocols for its storage and handling to ensure experimental integrity and laboratory safety.

Diagram 1: Physicochemical Profile of **1-tert-butyl-2-nitrobenzene**

1-tert-butyl-2-nitrobenzene	Formula: C ₁₀ H ₁₃ NO ₂	CAS: 1886-57-3 [17]
Molecular Weight: 179.22 g/mol [3]	Boiling Point: ~256.2 °C [3]	Flash Point: ~101.6 °C [3]
Appearance: Colorless to light yellow Liquid [5]		



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Caption: Major external factors that can compromise the stability of the compound.

Part 2: Recommended Storage and Handling Protocols

Adherence to strict storage and handling protocols is essential for maintaining the chemical integrity of **1-tert-butyl-2-nitrobenzene** and ensuring laboratory safety.

Storage Conditions

The optimal storage conditions are designed to mitigate the risks identified in the stability profile.

Parameter	Recommendation	Rationale
Temperature	Store in a cool, dry place. Controlled room temperature (15-25°C) is generally acceptable. [2] Some suppliers may recommend 2-8°C for long-term storage. [3]	Prevents thermal degradation and reduces volatility. Always consult the supplier-specific Safety Data Sheet (SDS). [2]
Atmosphere	For long-term storage or high-purity applications, store under an inert atmosphere (e.g., nitrogen or argon). [2]	Prevents potential oxidation and degradation from atmospheric moisture.
Light	Protect from light. Store in amber glass bottles or opaque containers. [2]	Prevents photolytic degradation, which can create impurities.
Container	Keep container tightly closed and properly sealed.	Prevents contamination and evaporation.
Location	Store in a dedicated, well-ventilated chemical storage cabinet away from incompatible materials. [2][4]	Ensures segregation from reactive chemicals and provides proper ventilation to prevent vapor buildup. [2]

Safe Handling Protocol

Due to its hazard profile, personal protective equipment (PPE) and careful handling techniques are mandatory. The compound is toxic if swallowed, inhaled, or in contact with skin.

- Engineering Controls: Always handle **1-tert-butyl-2-nitrobenzene** inside a certified chemical fume hood to avoid inhalation of vapors. Ensure an eyewash station and safety shower are readily accessible. [5]
- 2. Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile).
 - Eye Protection: Use chemical safety goggles or a face shield. [5]
 - * Lab Coat: A standard laboratory coat is required to prevent skin contact.

- Dispensing: When transferring the liquid, use caution to avoid splashes and spills. Grounding of containers may be necessary to prevent static discharge, which can be an ignition source. [6]
- 4. Spill Cleanup: In case of a spill, absorb with an inert material (e.g., vermiculite, dry sand) and place in a sealed container for hazardous waste disposal. Do not let the product enter drains.
- 5. Waste Disposal: Dispose of waste material and empty containers in accordance with local, state, and federal regulations for hazardous chemical waste. [4]

Part 3: Methodology for Stability Assessment

To empirically determine the stability of a specific batch of **1-tert-butyl-2-nitrobenzene** under defined conditions, a formal stability study is recommended. The following protocol outlines a robust approach for photostability testing based on ICH Q1B guidelines. [7]

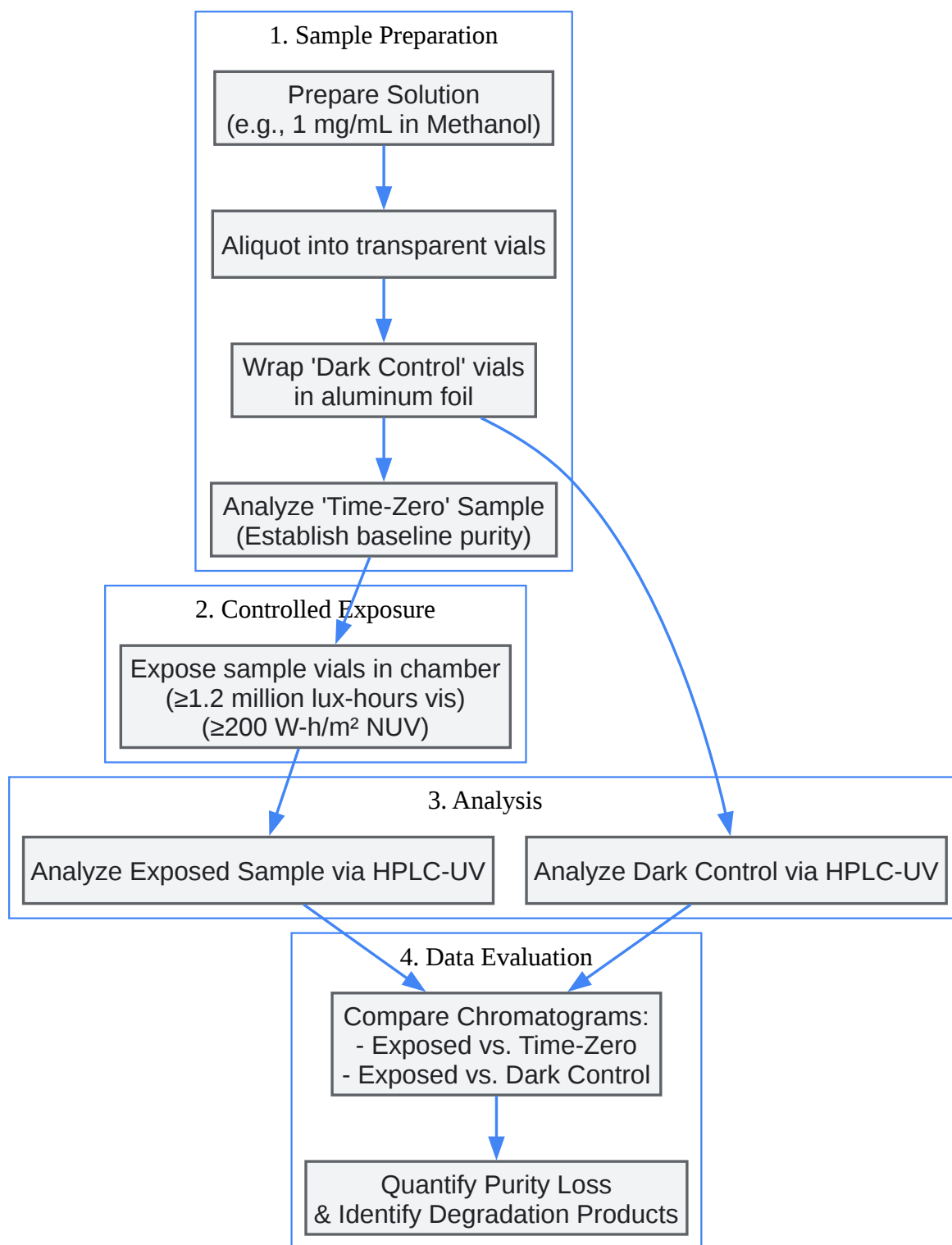
Protocol: Forced Photostability Study

Objective: To evaluate the impact of light exposure on the purity of **1-tert-butyl-2-nitrobenzene** and identify potential degradation products.

Materials:

- **1-tert-butyl-2-nitrobenzene**
- HPLC-grade methanol or acetonitrile
- Volumetric flasks
- Chemically inert, transparent glass vials (e.g., Type I borosilicate)
- Aluminum foil
- Validated photostability chamber compliant with ICH Q1B light source specifications. [7]*
- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

Diagram 3: Experimental Workflow for Photostability Testing



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Caption: A step-by-step workflow for conducting a forced photostability study.

Procedure:

- Preparation (Time-Zero): a. Accurately prepare a solution of **1-tert-butyl-2-nitrobenzene** in a suitable solvent (e.g., 1 mg/mL in methanol). b. Aliquot this solution into several transparent vials. c. Tightly wrap a subset of these vials completely in aluminum foil. These will serve as the "dark controls" to distinguish between thermal and photolytic degradation. d. Immediately analyze one of the initial aliquots via HPLC. This is the time-zero (T_0) sample and establishes the initial purity.
- Exposure: a. Place the unwrapped (sample) and foil-wrapped (dark control) vials into the photostability chamber. b. Expose the samples to a light source conforming to ICH Q1B guidelines until the total illumination is not less than 1.2 million lux hours and the integrated near-ultraviolet energy is not less than 200 watt-hours per square meter. [8]
- Analysis: a. After the exposure period, remove all samples from the chamber. b. Analyze the contents of both the exposed samples and the dark controls using the same validated HPLC method as the T_0 sample.
- Evaluation: a. Compare the dark control to the T_0 sample: Any degradation observed indicates thermal instability under the chamber's temperature conditions. b. Compare the exposed sample to the dark control: Any degradation observed beyond that in the dark control is attributable to photolysis. c. Data Analysis: Calculate the percentage loss of the parent compound. Analyze the chromatograms for the appearance of new peaks, which represent photodegradation products. If necessary, proceed with characterization of major degradants.

This self-validating protocol, through the use of a dark control, allows for the precise determination of light-induced degradation, providing the trustworthy data needed for risk assessment in drug development and other high-purity applications.

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